

C.I. Disperse Red 19 synthesis diazotization coupling mechanism

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Compound Focus: C.I. Disperse Red 19

CAS No.: 2734-52-3

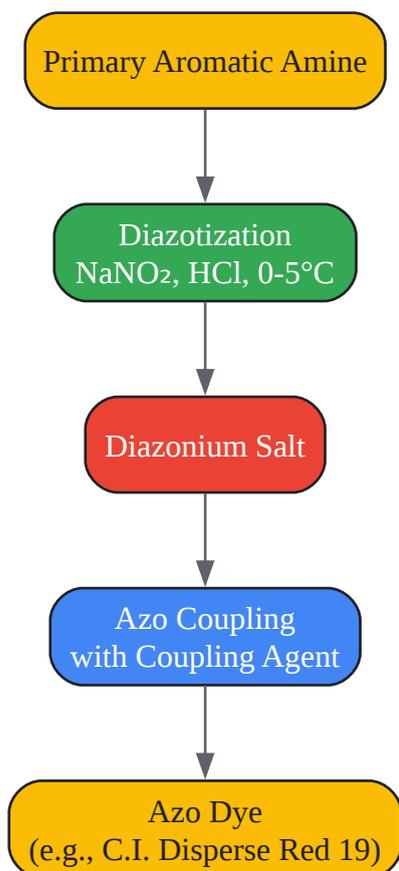
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The Core Reaction Mechanism

The synthesis of azo dyes typically involves a two-step process: **diazotization** followed by an **azo coupling** [1] [2] [3].

The following diagram illustrates the general workflow for the synthesis of an azo dye like **C.I. Disperse Red 19**, from diazotization to the final coupling reaction.



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Step 1: Diazotization – Formation of the Diazonium Salt This step converts a primary aromatic amine into a diazonium salt [1] [3].

- **Formation of Nitrosonium Ion:** Nitrous acid (HNO_2), generated in situ from sodium nitrite (NaNO_2) and a mineral acid like HCl , is protonated and loses a water molecule to form the key electrophile, the nitrosonium ion (NO^+) [1] [2].
- **Reaction with Amine:** The nitrosonium ion attacks the nucleophilic nitrogen of the primary aromatic amine, forming an N-nitrosamine intermediate [1] [3].
- **Tautomerization and Loss of Water:** The intermediate undergoes tautomerization and subsequent protonation steps, finally losing a water molecule to form the stable, crystalline benzenediazonium salt [1] [2] [3].

Step 2: Azo Coupling – Formation of the Azo Dye The diazonium salt acts as a weak electrophile and attacks activated aromatic rings (e.g., phenols or anilines) in a reaction known as azo coupling. This forms the characteristic azo ($-\text{N}=\text{N}-$) bridge, which is the chromophore responsible for the dye's color [2].

Critical Experimental Parameters

Successful execution of these reactions requires careful control of several parameters. The quantitative data below summarizes the key conditions.

Parameter	Typical Optimal Condition/Range	Importance & Rationale
Temperature [1] [2] [4]	0 - 5 °C	Prevents decomposition of the highly unstable diazonium salt, which can be explosive at higher temperatures [4].
Acid Environment [1] [2]	Strong Mineral Acid (e.g., HCl)	Necessary for the formation of nitrous acid and the nitrosonium ion; provides an aqueous medium for the reaction.
Mixing [4]	Efficient and Rapid	Ensures homogeneity and prevents local hot spots or side reactions; crucial for heat and mass transfer, especially when scaling up [4].

Safety and Scale-up Considerations

Due to the inherent risks of the chemistry, special operational measures are necessary.

Consideration	Description & Implication
Exothermicity & Instability [4]	Diazotization is highly exothermic ($\Delta H \sim -65$ to -150 kJ mol ⁻¹). Diazonium salts are thermally unstable and can decompose violently above 5°C, releasing a large amount of energy and nitrogen gas, which can pressurize a reactor [4].
Continuous Flow Reactors [4]	A modern approach to improve safety and yield. Offers superior control over temperature and mixing, minimizes the volume of unstable intermediate present at any time, and allows for safer scale-up compared to traditional batch processes [4].

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